

The Organophosphate Anthelmintic Naftalofos: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Naftalofos

Cat. No.: B1677904

[Get Quote](#)

An In-depth Review for Researchers, Scientists, and Drug Development Professionals

Introduction

Naftalofos, an organophosphate compound, has been utilized in veterinary medicine as an anthelmintic agent. This technical guide provides a comprehensive overview of **Naftalofos**, including its synonyms, chemical properties, mechanism of action, efficacy, and toxicological profile. The information presented herein is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug development and parasitology.

Synonyms and Chemical Identity

Naftalofos is known by several synonyms in scientific literature and commercial products. A clear understanding of these names is crucial for a comprehensive literature review.

Table 1: Synonyms and Identifiers for **Naftalofos**

Type	Identifier
Systematic Name	(1,3-dioxobenzo[de]isoquinolin-2-yl) diethyl phosphate
Common Synonyms	Naphthalophos, Rametin, Maretin, Phtalophos
CAS Number	1491-41-4
Molecular Formula	C ₁₆ H ₁₆ NO ₆ P
Molecular Weight	349.28 g/mol
Other Identifiers	Bayer 9002, ENT 25567

Mechanism of Action: Acetylcholinesterase Inhibition

Naftalofos exerts its anthelmintic effect through the inhibition of acetylcholinesterase (AChE), a critical enzyme in the nervous system of both parasites and their hosts.

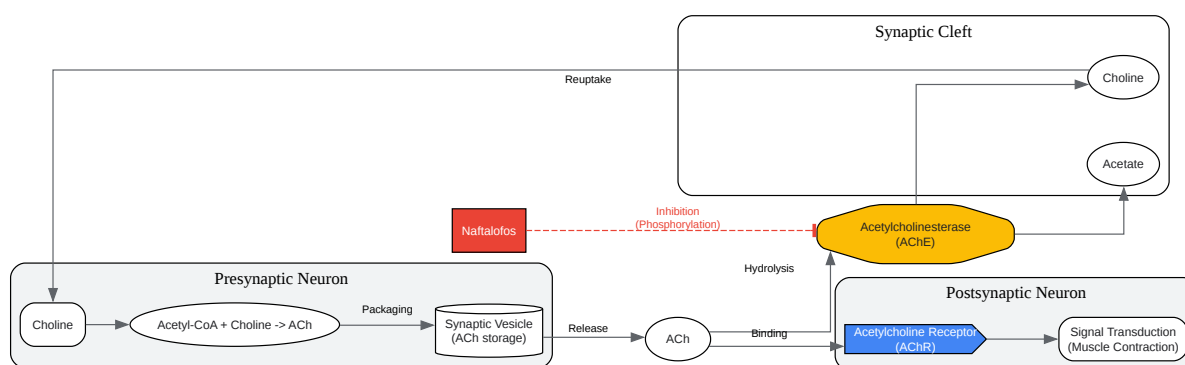
The Cholinergic Synapse

In a healthy nervous system, the neurotransmitter acetylcholine (ACh) is released into the synaptic cleft to transmit a nerve impulse. AChE rapidly hydrolyzes ACh into choline and acetic acid, terminating the signal and allowing the neuron to repolarize.

Organophosphate Inhibition

Organophosphates, including **Naftalofos**, act as irreversible inhibitors of AChE. They phosphorylate the serine hydroxyl group at the active site of the enzyme, forming a stable, inactive complex. This leads to an accumulation of acetylcholine in the synaptic cleft, resulting in continuous stimulation of cholinergic receptors. In parasitic nematodes, this causes spastic paralysis, leading to their expulsion from the host.

While specific IC₅₀ and K_i values for **Naftalofos**'s inhibition of acetylcholinesterase are not readily available in the reviewed public literature, the mechanism is consistent with other well-studied organophosphates.



[Click to download full resolution via product page](#)

Figure 1. Mechanism of **Naftalofos** at the cholinergic synapse.

Anthelmintic Efficacy

Naftalofos has demonstrated efficacy against a range of gastrointestinal nematodes in sheep. The following data is derived from a controlled study evaluating the efficacy of a 50 mg/kg oral dose of naphthalophos in naturally infected sheep[1][2].

Table 2: Efficacy of **Naftalofos** (50 mg/kg) Against Various Nematode Species in Sheep

Nematode Species	Efficacy (% Reduction)
Haemonchus contortus	>99%
Trichostrongylus axei	99.3%
Teladorsagia circumcincta	97.8%
Trichostrongylus colubriformis	99.2%
Cooperia punctata/curticei/pectinata	90.4%
Nematodirus spathiger	89.2%
Oesophagostomum venulosum/columbianum	93.7%

Toxicological Profile

As an organophosphate, **Naftalofos** exhibits a narrow margin of safety and requires careful handling and accurate dosing.

Table 3: Acute Toxicity of **Naftalofos**

Test	Species	Route	LD50
Acute Oral LD50	Rat	Oral	500 - 2,000 mg/kg
Acute Dermal LD50	Rat	Dermal	>4,000 mg/kg

Experimental Protocols

In Vitro Acetylcholinesterase Inhibition Assay (Ellman's Method)

This colorimetric assay is a standard method for determining the inhibitory potential of compounds against acetylcholinesterase.

Materials:

- Acetylcholinesterase (AChE) solution (e.g., from electric eel)

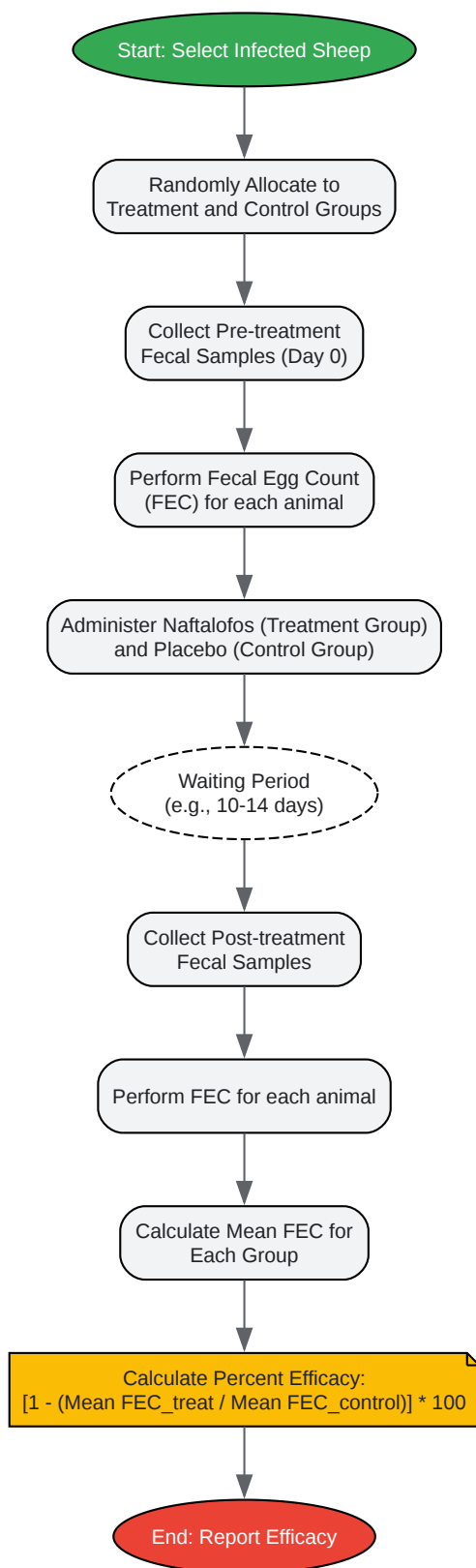
- 5,5'-dithiobis-(2-nitrobenzoic acid) (DTNB)
- Acetylthiocholine iodide (ATCI)
- Phosphate buffer (pH 8.0)
- **Naftalofos** (or other test inhibitor)
- 96-well microplate
- Microplate reader

Procedure:

- Prepare serial dilutions of **Naftalofos** in a suitable solvent (e.g., DMSO) and then in phosphate buffer.
- In a 96-well plate, add in the following order:
 - Phosphate buffer
 - DTNB solution
 - **Naftalofos** solution (or buffer for control)
 - AChE solution
- Incubate the plate at a controlled temperature (e.g., 37°C) for a defined period (e.g., 15 minutes).
- Initiate the reaction by adding the ATCI substrate solution to all wells.
- Immediately measure the absorbance at 412 nm at regular intervals for a set duration (e.g., 5-10 minutes).
- Calculate the rate of reaction for each concentration of the inhibitor.
- Determine the percentage of inhibition relative to the control and calculate the IC50 value (the concentration of inhibitor that causes 50% inhibition of enzyme activity).

In Vivo Anthelmintic Efficacy Trial in Sheep (Fecal Egg Count Reduction Test - FECRT)

The FECRT is a common method to evaluate the efficacy of an anthelmintic in a field or controlled setting.



[Click to download full resolution via product page](#)

Figure 2. Experimental workflow for an anthelmintic efficacy trial.

Procedure:

- **Animal Selection:** Select a group of sheep with naturally or experimentally induced gastrointestinal nematode infections.
- **Randomization:** Randomly allocate the animals into a treatment group and a control group.
- **Pre-treatment Sampling:** Collect individual fecal samples from all animals on Day 0.
- **Fecal Egg Count (Day 0):** Determine the number of nematode eggs per gram of feces (EPG) for each animal using a standardized technique (e.g., McMaster method).
- **Treatment Administration:** Administer the calculated dose of **Naftalofos** (e.g., 50 mg/kg body weight) orally to the animals in the treatment group. The control group receives a placebo.
- **Post-treatment Sampling:** After a specified period (typically 10-14 days), collect individual fecal samples from all animals again.
- **Fecal Egg Count (Post-treatment):** Determine the EPG for each animal from the post-treatment samples.
- **Efficacy Calculation:** Calculate the mean EPG for both the treatment and control groups at both sampling times. The percentage efficacy is calculated using the following formula: % Efficacy = $[1 - (\text{Mean EPG of treated group post-treatment} / \text{Mean EPG of control group post-treatment})] \times 100$

Conclusion

Naftalofos is an effective organophosphate anthelmintic against a variety of important nematode parasites in sheep. Its mechanism of action via the irreversible inhibition of acetylcholinesterase is well-understood within the context of its chemical class. However, the narrow safety margin necessitates careful handling and precise dosing. The lack of publicly available specific enzyme kinetic data (IC₅₀/K_i) for **Naftalofos** presents a gap in the complete characterization of this compound and represents an area for future research. The experimental protocols and data presented in this guide provide a solid foundation for further investigation and application of **Naftalofos** in the field of veterinary drug development.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Prediction of dose-dependent in vivo acetylcholinesterase inhibition by profenofos in rats and humans using physiologically based kinetic (PBK) modeling-facilitated reverse dosimetry - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
- 2. Effect of four organophosphorus compounds on human blood acetylcholinesterase: in vitro studies - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [The Organophosphate Anthelmintic Naftalofos: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1677904#synonyms-for-naftalofos-including-naphthalophos-and-rametin>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com